

improving the efficiency of calcium bromide hydrate in heat transfer fluids

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Compound of Interest

Compound Name: *Calcium bromide, hydrate*

Cat. No.: *B8802227*

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Welcome to the Technical Support Center for Calcium Bromide Hydrate Heat Transfer Fluids. This resource is designed to assist researchers, scientists, and development professionals in optimizing their experiments and troubleshooting common issues.

Troubleshooting Guide

This guide addresses specific problems you may encounter while using calcium bromide hydrate solutions as heat transfer fluids.

??? Question: Why is the heat transfer efficiency of my system decreasing?

??? Question: How can I mitigate corrosion in my system?

??? Question: My fluid's viscosity is too high, especially at lower temperatures. What can I do?

??? Question: I am observing solid precipitates in my fluid. What is causing this?

Frequently Asked Questions (FAQs)

??? What are the key physical properties of a standard calcium bromide solution?

??? What factors influence the thermal and chemical stability of calcium bromide fluids?

??? How does the hydration state of calcium bromide affect its use in thermal energy storage?

Data Presentation

Table 1: Physical Properties of 52% Calcium Bromide Solution

Property	Value	Reference(s)
Appearance	Clear, colorless to light yellow liquid	[1][2]
Assay (as CaBr ₂)	52.0 - 54.0% w/w	[3][2]
Specific Gravity (@20-25°C)	1.70 - 1.73 g/cm ³	[1][2]
Density	~14.2 lb/gal	[3][2]
pH (5-10% Solution)	6.5 - 8.0	[1][2]
Crystallization Point	~ -7°C (for 52% solution)	[3]
Boiling Point	~ 129°C	[2]

Table 2: Viscosity of Calcium Bromide Solutions (cp)

This table presents experimentally derived viscosity data for pure calcium bromide brines at different densities and temperatures.

Temperature (°F)	11.0 ppg CaBr ₂	12.5 ppg CaBr ₂	14.2 ppg CaBr ₂
75	1.5	2.6	6.1
100	1.1	1.9	4.3
125	0.9	1.4	3.1
150	0.7	1.1	2.4
175	0.6	0.9	1.9
200	0.5	0.7	1.5
225	0.4	0.6	1.2

Data adapted from
viscosity studies on
completion fluids.[4][5]

Table 3: Comparison of Brine Corrosivity

Corrosion rates are highly dependent on temperature, pressure, and material. This table provides a general comparison.

Brine Type	Relative Corrosivity	Key Factors	Reference(s)
NaBr	Low	Generally less corrosive than calcium-based brines at high temps.	[6]
CaCl ₂	Moderate	More corrosive than NaBr.	[6][7]
CaBr ₂	Low to Moderate	Corrosivity increases with temperature.	[6][7]
CaBr ₂ / ZnBr ₂	High	Corrosivity increases significantly with ZnBr ₂ concentration and temperature.	[8][6]

Experimental Protocols

Protocol 1: Measuring Thermal Conductivity via Transient Hot-Wire (THW) Method

The Transient Hot-Wire (THW) method is a primary technique for accurately measuring the thermal conductivity of fluids.[9][10]

Objective: To determine the thermal conductivity (W/m·K) of a calcium bromide hydrate solution at a specific temperature.

Apparatus:

- Commercial Transient Hot-Wire device (e.g., compliant with ASTM D7896-14)
- Thermostatic bath for temperature control
- Sample cell
- Fluid sample (Calcium Bromide Hydrate)

- Reference fluids for calibration (e.g., water, toluene)[9]

Methodology:

- Calibration: Calibrate the instrument using a reference fluid with a well-documented thermal conductivity. Perform measurements across the desired temperature range to establish any necessary correction factors for the device.[9]
- Sample Preparation: Ensure the calcium bromide solution is free of air bubbles and particulates, as these can interfere with the measurement.
- Temperature Stabilization: Place the sample cell containing the fluid into the thermostatic bath. Allow the sample to reach thermal equilibrium at the target temperature. This may take 30-60 minutes.
- Measurement: a. A thin, electrically insulated wire (the "hot wire") submerged in the fluid is heated by a short electrical pulse (typically ~1 second).[10] b. The device records the temperature rise of the wire over this short period. c. The rate of temperature rise is directly related to the thermal dissipation properties of the surrounding fluid. d. The instrument's software calculates the thermal conductivity based on the temperature change over time, using the principles of transient heat conduction theory.[9][11]
- Data Analysis: a. Perform multiple measurements (e.g., 5-10 readings) at each temperature to ensure repeatability. b. Calculate the average thermal conductivity and standard deviation. c. Apply any calibration correction factors determined in Step 1. d. Repeat the process for all desired temperatures.

Protocol 2: Assessing Corrosion via Weight Loss Coupon Method

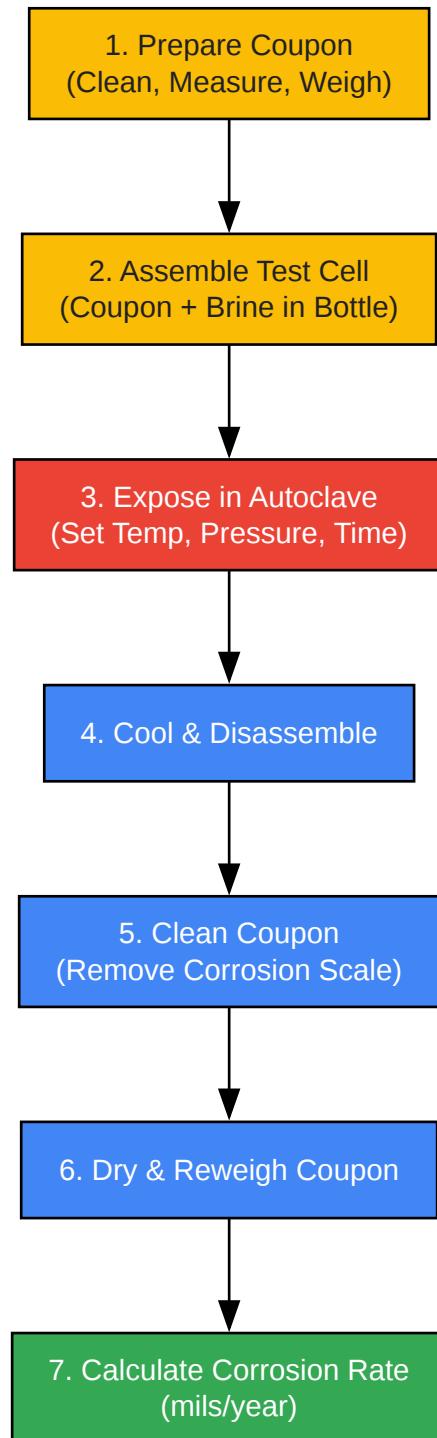
This method provides a quantitative measure of the corrosivity of a brine on a specific metal over time.[6]

Objective: To determine the corrosion rate (mils/year) of a metal (e.g., N80 steel) when exposed to a calcium bromide solution at elevated temperature and pressure.

Apparatus:

- High-temperature, high-pressure autoclave
- Pre-weighed and measured metal coupons (e.g., N80 steel)
- Glass bottles or inert sample containers
- Calcium bromide solution
- Mineral oil (for pressure transmission in the autoclave)
- Analytical balance (accurate to 0.1 mg)
- Cleaning solution (e.g., inhibited hydrochloric acid)

Methodology Workflow:



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An experimental workflow for determining corrosion rates via the weight loss method.

Procedure:

- Coupon Preparation: a. Clean a metal coupon of the desired material to remove any grease or contaminants. b. Precisely measure the surface area of the coupon. c. Weigh the coupon to the nearest 0.1 mg (this is the initial weight, W_i).
- Test Assembly: a. Place the coupon into a glass bottle or other inert container. b. Fill the bottle completely with the calcium bromide test solution, ensuring no air bubbles are trapped. c. Seal the bottle.
- Exposure: a. Place the sealed bottle into the autoclave. Fill the remaining space in the autoclave with mineral oil. b. Seal the autoclave and apply the desired pressure and temperature (e.g., 300°F and 5,000 psi). c. Maintain these conditions for the specified test duration (e.g., 7 to 30 days).^[6]
- Post-Exposure Processing: a. Cool the autoclave and carefully remove the sample bottle. b. Remove the coupon from the brine. Observe and note any signs of pitting or localized corrosion. c. Chemically clean the coupon to remove all corrosion products. This is often done using an inhibited acid solution that removes the scale without significantly affecting the base metal. d. Rinse, dry, and reweigh the coupon (this is the final weight, W_p).
- Calculation: a. Calculate the total weight loss ($\Delta W = W_i - W_p$). b. Calculate the corrosion rate (CR) in mils per year (mpy) using the following formula: $CR \text{ (mpy)} = (\Delta W \times K) / (A \times T \times D)$

Where:

- ΔW = Weight loss in grams
- K = A constant (e.g., 5.34×10^5 for mpy)
- A = Surface area of the coupon in square inches
- T = Exposure time in hours
- D = Density of the metal in g/cm³

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